Application Note: High-Resolution NMR Profiling of 1-(Pyridazin-4-yl)ethanol

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Compound of Interest	
Compound Name:	*4-Pyridazinemethanol, alpha-methyl-*
CAS No.:	*50901-47-8*
Cat. No.:	*B3426130*

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Abstract & Scope

The pyridazine core is a "privileged scaffold" in medicinal chemistry, frequently serving as a bioisostere for phenyl or pyridine rings to modulate lipophilicity and metabolic stability. However, the electron-deficient nature of the 1,2-diazine ring creates unique characterization challenges, particularly regarding proton assignment and solvent-dependent conformational exchange.

This guide provides a standardized protocol for the full assignment of 1-(pyridazin-4-yl)ethanol. It addresses the specific challenge of differentiating the magnetically similar H3 and H6 aromatic protons and validating the position of the hydroxyethyl substituent using scalar (J) and dipolar (NOE) coupling networks.

Chemical Structure & Numbering System

To ensure unambiguous assignment, we utilize the IUPAC numbering for the pyridazine core:

- Positions 1, 2: Nitrogen atoms.[1][2][3][4][5][6]

- Position 4: Substitution site (1-hydroxyethyl group).[7]
- Chirality: The molecule contains one stereocenter at the (\alpha)-position. This protocol assumes a racemic mixture unless chiral solvating agents are employed.

Target Molecule:

- Formula: C(_7)H(_9)N(_2)O
- MW: 124.14 g/mol

Experimental Protocol

Sample Preparation

Objective: Minimize hydrogen bonding variability and prevent overlapping solvent signals.

- Solvent Selection:DMSO-d(_6) is the mandatory solvent for this protocol.
  - Reasoning: Chloroform-d (CDCl(_3)) often leads to broad, exchange-averaged hydroxyl signals and poor solubility for polar heterocycles. DMSO-d(_6) stabilizes the hydroxyl proton via hydrogen bonding, resulting in a sharp doublet (coupled to the methine CH) which provides crucial connectivity data.
- Concentration: 10–15 mg of analyte in 600 (\mu)L solvent.
- Tube: 5 mm high-precision NMR tube (Wilmad 535-PP or equivalent).

Acquisition Parameters (600 MHz equivalent)

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Experiment	Pulse Sequence	Scans (NS)	TD (Points)	Relaxation Delay (D1)	Purpose
1H 1D	zg30	16	64k	2.0 s	Primary structure & purity check.
13C 1D	zgpg30	512	64k	2.0 s	Carbon backbone verification.
COSY	cosygpppqf	4	2k x 256	1.5 s	H-H scalar coupling (H5-H6).
HSQC	hsqcedetgpsisp2	4	2k x 256	1.5 s	1-bond C-H correlation (Multiplicity edited).
HMBC	hmbcgplpndqf	8	4k x 256	1.5 s	Long-range connectivity (C4 assignment).

Results & Discussion

1H NMR Assignment Logic

The aromatic region of 4-substituted pyridazine is distinct. Unlike pyridine, the protons are not evenly spaced.

- H6 (Position 6): Adjacent to Nitrogen (N1). It appears most downfield due to the inductive effect of the nitrogen. It exhibits a characteristic ortho-coupling to H5.
- H3 (Position 3): Adjacent to Nitrogen (N2) but meta to the substituent? No, it is adjacent to C4. It appears as a singlet (or finely split doublet due to long-range coupling) because it lacks an ortho-proton neighbor (N2 is at pos 2).

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- H5 (Position 5): Ortho to H6 and adjacent to the substituent C4. It appears as a doublet coupled to H6.

Diagnostic Signal: The presence of a sharp singlet at ~9.2 ppm (H3) and a doublet at ~7.6 ppm (H5) confirms the 4-substitution pattern. If the substitution were at position 3, you would see two coupled doublets (H4, H5) and one singlet (H6) or a complex ABC system.

Anticipated Chemical Shifts (DMSO-d(_6))

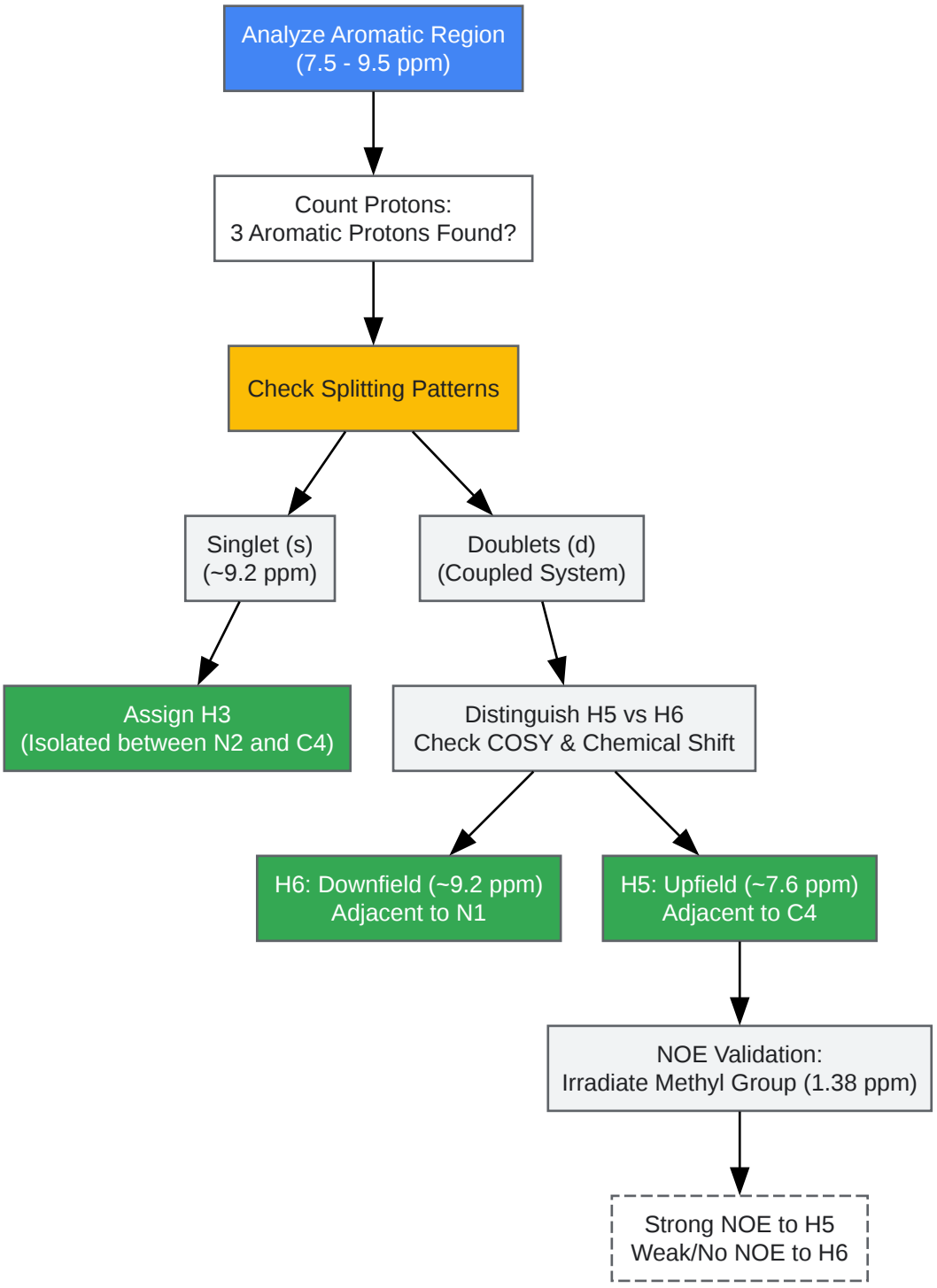
Note: Values are representative estimates based on heterocycle increments and internal standard databases.

Position	Atom	(\delta)H (ppm)	Multiplicity	(\delta)C (ppm)	Key Correlations (HMBC/COSY)
3	CH	9.25	s (broad)	151.5	HMBC to C5, C4
4	Cq	-	-	143.0	-
5	CH	7.65	dd (J (\approx) 5.2, 2.0 Hz)	124.5	COSY to H6; HMBC to C3, C(\alpha)
6	CH	9.18	d (J (\approx) 5.2 Hz)	153.0	COSY to H5; HMBC to C4
(\alpha)	CH	4.85	q (J (\approx) 6.5 Hz)	65.5	HMBC to C3, C4, C5
(\beta)	CH(_3)	1.38	d (J (\approx) 6.5 Hz)	24.5	HMBC to C4, C(\alpha)
OH	OH	5.50	d (J (\approx) 4.5 Hz)	-	COSY to H(\alpha)

Assignment Workflow (Visualization)

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The following diagram illustrates the logical flow for distinguishing the aromatic protons, a common point of confusion in diazine chemistry.



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Caption: Logic flow for the unambiguous assignment of pyridazine aromatic protons using scalar coupling and NOE.

Impurity Profiling

In the synthesis of 1-(pyridazin-4-yl)ethanol (often via Minisci reaction or reduction of 4-acetylpyridazine), specific impurities are common.

- 4-Acetylpyridazine (Precursor):
  - Marker: Methyl ketone singlet at (\approx) 2.7 ppm.[8]
  - Impact: Indicates incomplete reduction.
- Pyridazine (De-functionalized):
  - Marker: Symmetric multiplets at 9.2 ppm and 7.5 ppm (A2B2 system).
  - Impact: Indicates cleavage of the side chain (rare but possible under harsh conditions).
- Residual Solvents:
  - Ethanol: Triplet at 1.06 ppm, Quartet at 3.44 ppm (in DMSO).
  - Water: Broad singlet at 3.33 ppm (in DMSO).

Advanced Validation: qNMR Purity Assessment

For drug development applications, quantitative NMR (qNMR) is recommended to establish potency.

- Internal Standard: Maleic Acid (Singlet at 6.2 ppm) or 1,3,5-Trimethoxybenzene.
- Integration Target: The Methyl doublet at 1.38 ppm is the most reliable integration target as it is in a clean region of the baseline, free from rotamers and exchangeable protons.
- Calculation:

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